

# Application Notes and Protocols: Acid Red 249 for Leather Dyeing

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## Compound of Interest

Compound Name: Acid Red 249

Cat. No.: B12401964

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## Introduction

**Acid Red 249**, also known by its Colour Index name C.I. **Acid Red 249**, is a weak acid azo dye utilized in the textile and leather industries.<sup>[1]</sup> Its application in leather dyeing is valued for achieving vibrant red shades. This document provides detailed application notes and experimental protocols for the use of **Acid Red 249** in leather dyeing processes, intended for a scientific and research-oriented audience. The protocols and data presented are a synthesis of available information on **Acid Red 249** and analogous acid dyes used in leather tanning.

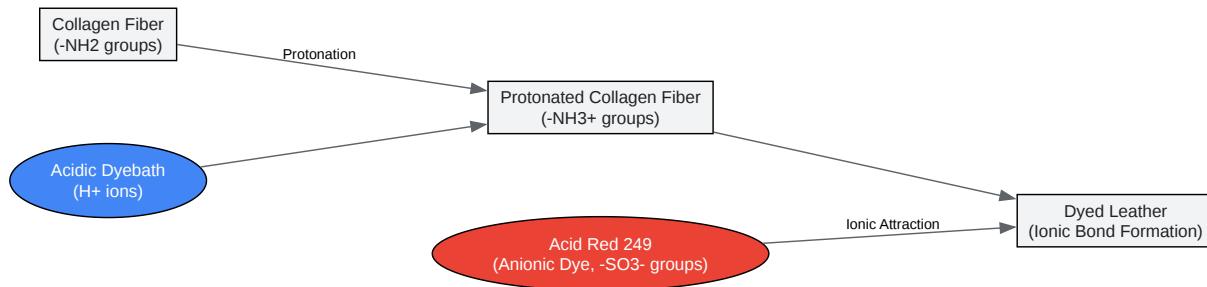
## Physicochemical Properties

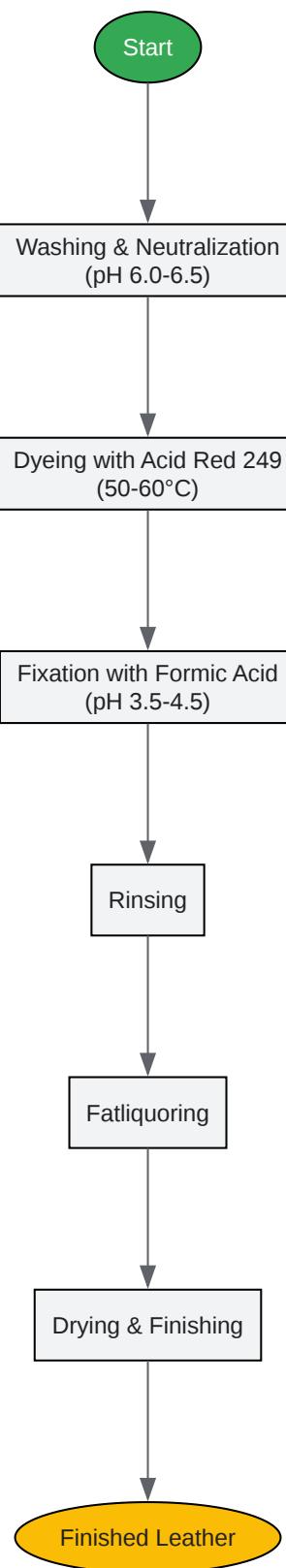
A comprehensive understanding of the physicochemical properties of **Acid Red 249** is essential for its effective and safe application in leather dyeing.

Property	Value	Reference
C.I. Name	Acid Red 249	<a href="#">[2]</a>
C.I. Number	18134	<a href="#">[2]</a>
CAS Number	6416-66-6	<a href="#">[1]</a>
Molecular Formula	$C_{29}H_{20}ClN_3Na_2O_{10}S_3$	<a href="#">[1]</a>
Molecular Weight	748.11 g/mol	<a href="#">[1]</a>
Chemical Class	Azo	<a href="#">[1]</a>
Appearance	Dark red powder	<a href="#">[3]</a>
Solubility	Soluble in water; slightly soluble in ethanol.	<a href="#">[3]</a>

## Mechanism of Dyeing: Dye-Collagen Interaction

The dyeing of leather with **Acid Red 249** is predicated on the ionic interaction between the anionic dye molecules and the cationic sites on the collagen fibers of the leather. Under acidic conditions, the amino groups ( $-NH_2$ ) present in the collagen's protein structure become protonated, acquiring a positive charge ( $-NH_3^+$ ). **Acid Red 249**, with its sulfonate groups ( $-SO_3^-$ ), is anionic and is consequently attracted to these positively charged sites on the leather substrate. The fixation of the dye is primarily achieved through the formation of strong ionic bonds. Weaker forces, such as hydrogen bonds and van der Waals forces, also contribute to the overall dye-fiber affinity and fastness properties.



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## References

- 1. Acid Red 249 Brilliant Red B 125% Wool Silk Leather Acid Dyes - Acid Red 249 and Brilliant Red B [orienchem.en.made-in-china.com]
- 2. China Biggest Acid Red 249 Suppliers & Manufacturers & Factory - MSDS Sheet - Sinoever [dyestuffscn.com]
- 3. Acid Red 249 - Weak Acid Brilliant Red B - from Emperor Chem [emperordye.com]
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